

Safeguarding Your Research: A Comprehensive Guide to Handling 4-Bromonicotinic Acid

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Compound of Interest

Compound Name: *4-Bromonicotinic acid*

Cat. No.: *B102462*

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for managing **4-Bromonicotinic acid** (CAS No. 15366-62-8), a key reagent in various synthetic applications. Adherence to these protocols is critical for ensuring a safe laboratory environment and the integrity of your research.

Essential Safety and Hazard Information

4-Bromonicotinic acid is classified as harmful if swallowed.[1] While specific occupational exposure limits have not been established for this compound, it is crucial to handle it with care to minimize any potential health risks. The toxicological properties of **4-Bromonicotinic acid** have not been extensively investigated. For a related compound, 5-Bromonicotinic acid, the intraperitoneal LD50 in mice is 462 mg/kg, indicating a degree of toxicity.[2]

Quantitative Data Summary

Property	Value	Reference
CAS Number	15366-62-8	[3] [4]
Molecular Formula	C6H4BrNO2	[4]
Molecular Weight	202.01 g/mol	[4]
Appearance	Pale brown to dark brown solid	[2]
Melting Point	178 - 180 °C	[2]
GHS Hazard Statement	H302: Harmful if swallowed	[1]
Occupational Exposure Limits	Not established	[1]
LD50 (5-Bromonicotinic acid)	462 mg/kg (mouse, intraperitoneal)	[2]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory when handling **4-Bromonicotinic acid**. The following table summarizes the recommended PPE for various laboratory tasks.

Task	Recommended PPE
Receiving and Storage	Standard lab coat, safety glasses, and nitrile gloves.
Weighing and Aliquoting (Solid)	Chemical fume hood, lab coat, chemical safety goggles, face shield, and double-gloving with nitrile gloves.
Dissolving in Solvent	Chemical fume hood, lab coat, chemical safety goggles, and nitrile gloves.
Conducting Reactions	Chemical fume hood, lab coat, chemical safety goggles, and appropriate chemical-resistant gloves.
Spill Cleanup (Solid)	N95 respirator or higher, chemical safety goggles, disposable gown, shoe covers, and double-gloving with nitrile gloves.

Operational Plan for Safe Handling

All operations involving **4-Bromonicotinic acid** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.
- The container should be clearly labeled with the chemical name and hazard warnings.

2. Weighing and Aliquoting (Solid Form):

- Perform this task in a chemical fume hood to avoid inhalation of dust particles.
- Use a dedicated set of weighing tools (spatula, weighing paper/boat).

- Minimize the creation of dust.
- After weighing, carefully seal the primary container and decontaminate the weighing area.

3. Dissolution:

- Add the solid **4-Bromonicotinic acid** to the solvent slowly while stirring in a chemical fume hood.
- Be aware of any potential exothermic reactions, especially with strong acids or bases.

4. Experimental Use:

- Handle all solutions containing **4-Bromonicotinic acid** within a chemical fume hood.
- Avoid contact with skin and eyes.
- Ensure all reaction vessels are properly secured.

5. Emergency Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill Cleanup Protocol (Solid)

- Evacuate and Secure: Evacuate the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.

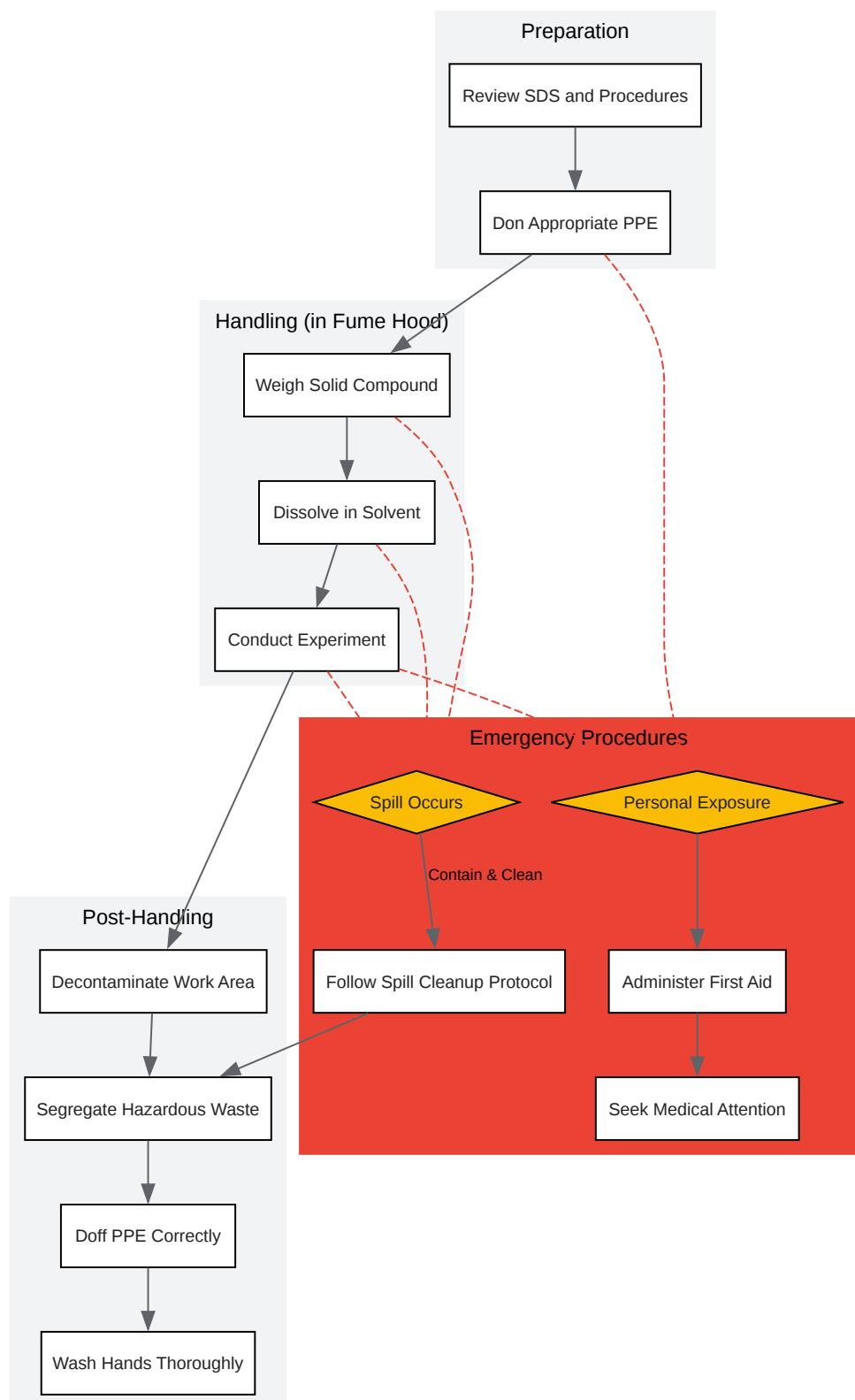
- Don PPE: Wear the appropriate PPE as outlined in the table above.
- Containment: Gently cover the spill with a damp paper towel to avoid generating dust.[\[5\]](#)
- Collection: Carefully scoop the material into a labeled, sealed container for hazardous waste disposal.
- Decontamination: Clean the spill area with a suitable solvent (e.g., water, followed by a detergent), and then wipe it down.
- Waste Disposal: Dispose of all contaminated materials, including PPE, as hazardous waste.

Disposal Plan

As a halogenated organic compound, **4-Bromonicotinic acid** and its contaminated waste must be disposed of as hazardous waste.[\[6\]](#)

- Waste Segregation: Collect all solid waste (unused chemical, contaminated PPE, and spill cleanup materials) in a clearly labeled, sealed, and compatible hazardous waste container.
- Liquid Waste: Collect any solutions containing **4-Bromonicotinic acid** in a separate, labeled container for halogenated organic liquid waste.
- Incineration: The primary method of disposal for halogenated organic waste is high-temperature incineration at a licensed hazardous waste disposal facility.[\[6\]](#)[\[7\]](#) This process must comply with all local, state, and federal regulations, including those governing hydrogen chloride emissions.[\[8\]](#)
- Consult Professionals: Always consult with your institution's Environmental Health and Safety (EHS) department for specific disposal procedures and to arrange for pickup by a certified hazardous waste contractor.

Safe Handling Workflow

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